

Isolongifolene proper disposal procedures

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Compound of Interest

Compound Name: *Isolongifolene*

Cat. No.: *B7802797*

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Proper disposal of **Isolongifolene** is critical for ensuring laboratory safety and environmental protection. Due to its hazardous properties, including flammability and potential health risks, **Isolongifolene** waste must be managed in accordance with established hazardous waste protocols. Adherence to these procedures minimizes the risk of fire, accidental exposure, and environmental contamination.

Researchers and laboratory personnel must handle **Isolongifolene** waste with care, utilizing appropriate personal protective equipment and designated waste collection systems. This guide provides a comprehensive, step-by-step approach to the safe handling and disposal of **Isolongifolene**, from initial collection in the laboratory to final removal by a licensed waste management service.

Isolongifolene: Properties and Hazards

A summary of key quantitative data and hazard classifications for **Isolongifolene** is provided below. This information is essential for a proper risk assessment before handling and disposal.

Property	Value	Citations
CAS Number	1135-66-6	[1][2]
Molecular Formula	C ₁₅ H ₂₄	[1][2]
Molecular Weight	204.35 g/mol	[2][3]
Appearance	Liquid	[4]
Density	0.930 g/mL at 20 °C	[1][2]
Flash Point	49 °C (120.2 °F) - closed cup	[2]
Boiling Point	255-256 °C	[2]
Water Solubility	Insoluble	[1]
GHS Hazard Statements	H226: Flammable liquid and vapour.H301+H311+H331: Toxic if swallowed, in contact with skin or if inhaled.H370: Causes damage to organs.H411: Toxic to aquatic life with long lasting effects.	[1][3][5]
Storage Class Code	3 - Flammable liquids	[2]
Water Hazard Class	WGK 3 (highly hazardous to water)	[2]

Experimental Protocol: Step-by-Step Disposal Procedure

This protocol outlines the necessary steps for the safe collection, storage, and disposal of **Isolongifolene** waste.

Immediate Safety and Personal Protective Equipment (PPE)

Before handling **Isolongifolene** waste, ensure all necessary safety measures are in place.

- Engineering Controls: Handle the waste in a well-ventilated area, preferably within a chemical fume hood.[3][6] Ensure an accessible safety shower and eye wash station are nearby.[3]
- Personal Protective Equipment (PPE): Always wear appropriate PPE to prevent exposure.[3]
 - Eye Protection: Use safety glasses with side-shields or a face shield.[1][3]
 - Hand Protection: Wear protective, chemical-resistant gloves.[1][3] Dispose of contaminated gloves after use.[1]
 - Body Protection: Wear a lab coat. For larger quantities or potential for splashing, use impervious clothing or flame-retardant antistatic protective clothing.[1][3]
 - Respiratory Protection: If ventilation is inadequate or if dealing with aerosols or mists, use a suitable respirator.[3][6]

Waste Collection and Containment

Proper containment is crucial to prevent leaks and spills.

- Select a Suitable Container:
 - Use a container that is in good condition, free of leaks or cracks, and compatible with **Isolongifolene**. [7] Plastic containers are often preferred over glass to minimize the risk of breakage.[8]
 - The container must have a leak-proof, screw-on cap.[9] Do not use corks or parafilm to seal the container.[9]
- Segregate Waste:
 - Do not mix **Isolongifolene** waste with incompatible materials, such as oxidizing agents (e.g., nitrates, chlorine bleaches), as this may result in ignition.[4]
 - Collect **Isolongifolene** waste in a dedicated container.
- Transferring Waste:

- When transferring the waste, ground and bond the container and receiving equipment to prevent static discharge, which can cause a fire.[3]
- Use only non-sparking tools.[3]
- Keep the waste container closed except when actively adding waste.[7][9]

Labeling the Hazardous Waste Container

Proper labeling is a regulatory requirement and essential for safety.

- As soon as the first drop of waste is added, affix a "Hazardous Waste" tag or label to the container.[7][8]
- The label must include the following information in clear, legible English:[7][8]
 - The words "Hazardous Waste".[8]
 - The full chemical name: "**Isolongifolene**". Do not use abbreviations or chemical formulas.[8] For mixtures, list all chemical components and their approximate quantities.[8]
 - The date when waste was first added to the container (generation date).[8]
 - The location of origin (e.g., building, room number).[8]
 - The name and contact information of the Principal Investigator or responsible person.[8]
 - Checkmarks indicating the appropriate hazard pictograms (e.g., flammable, toxic).[8]

Temporary On-Site Storage

Store the collected waste safely pending collection by a disposal service.

- Storage Location: Store the waste container in a designated hazardous waste storage area that is cool and well-ventilated.[1][9]
- Secondary Containment: Place the primary waste container inside a larger, chemically compatible secondary container to contain any potential leaks or spills.[9][10] The secondary container should be able to hold at least 110% of the volume of the primary container.[9]

- Accumulation Limits: Be aware of institutional and regulatory limits on the quantity of hazardous waste (e.g., not to exceed 55 gallons) and the accumulation time (e.g., must be collected within 90 days).[9][10]

Arranging for Final Disposal

Isolongifolene cannot be disposed of in the regular trash or poured down the drain.[1][8]

- Professional Disposal: Contact your institution's Environmental Health and Safety (EHS) office or a licensed professional waste disposal company to arrange for collection and disposal.[1][8]
- Disposal Method: The recommended disposal method is incineration in a chemical incinerator equipped with an afterburner and scrubber.[1] This should only be performed by a licensed facility.
- Documentation: Complete any required waste information forms provided by your EHS office, ensuring all information is accurate and complete.[8]

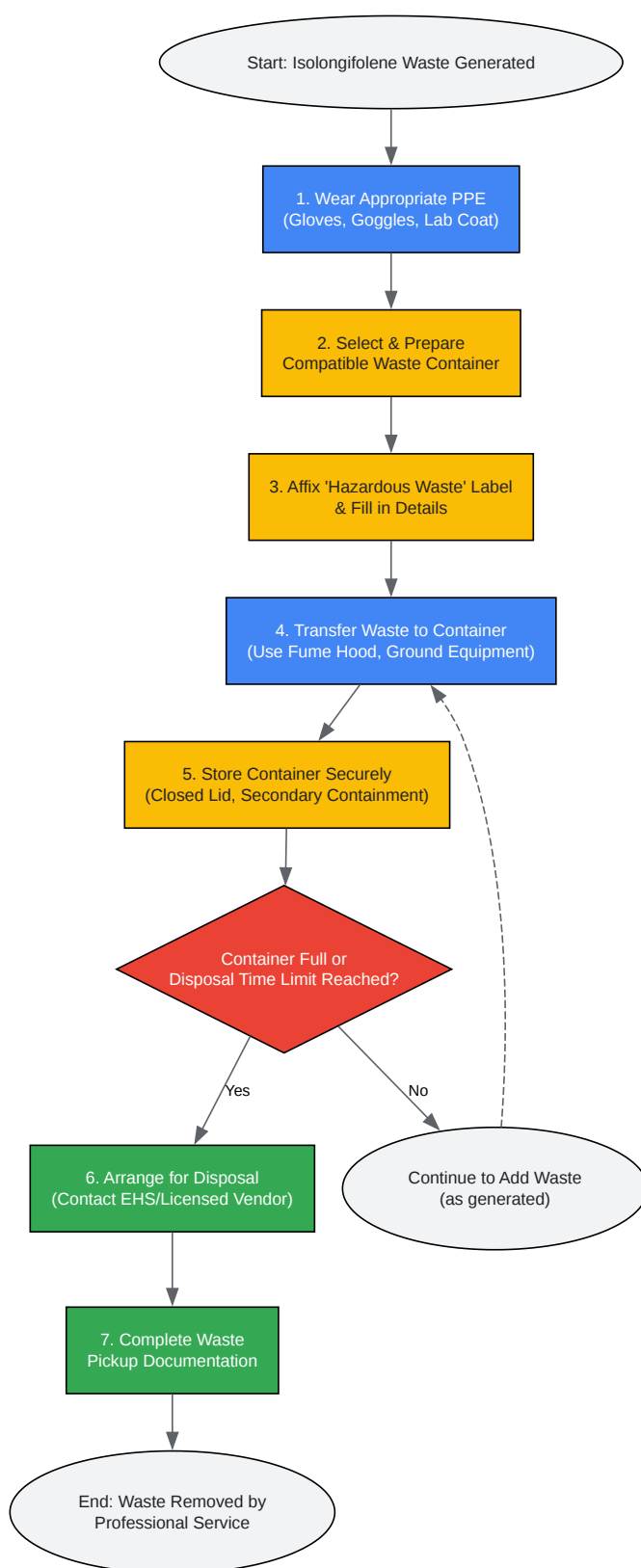
Empty Container Disposal

Even empty containers that held **Isolongifolene** must be handled correctly.

- A container that held **Isolongifolene** must be triple-rinsed with an appropriate solvent that can dissolve it.[7]
- The rinsate (the solvent used for rinsing) must be collected and treated as hazardous waste, adding it to your **Isolongifolene** waste stream.[7]
- After triple-rinsing and air-drying, deface or remove all labels from the container.[10] It may then be disposed of as regular trash or reused for compatible waste.[7][10]

Isolongifolene Disposal Workflow

The following diagram illustrates the logical steps and decision points for the proper disposal of **Isolongifolene** waste.



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Caption: Workflow for the safe disposal of **Isolongifolene**.

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